

An In-Depth Technical Guide to the Safety of N,N-Dimethylacetamide-d9

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Compound of Interest

Compound Name: *N,N*-Dimethylacetamide-d9

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For Researchers, Scientists, and Drug Development Professionals

N,N-Dimethylacetamide-d9 (DMAC-d9) is the deuterated form of N,N-Dimethylacetamide, a versatile polar aprotic solvent.^[1] It is frequently utilized in nuclear magnetic resonance (NMR) spectroscopy and as a stable isotope tracer in various research and development applications.^[2] Given its prevalence in laboratory settings, a thorough understanding of its safety profile is paramount for ensuring the well-being of personnel and the integrity of experimental work. This guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols associated with **N,N-Dimethylacetamide-d9**.

Chemical Identification and Physical Properties

Precise identification and knowledge of physical characteristics are foundational to the safe handling of any chemical substance. DMAC-d9 is a colorless, water-miscible, high-boiling liquid.^{[2][3]}

Table 1: Chemical Identification of **N,N-Dimethylacetamide-d9**

Identifier	Value
Chemical Name	2,2,2-trideuterio-N,N-bis(trideuteriomethyl)acetamide[4]
CAS Number	116057-81-9[5][6][7]; 16727-10-9[8][9]
Molecular Formula	C ₄ D ₉ NO[1][10]
Linear Formula	CD ₃ CON(CD ₃) ₂ [2][9]
Molecular Weight	96.18 g/mol [4][9]
Synonyms	DMA-d9, Acetic Acid Dimethylamide-d9[9]

Table 2: Physical and Chemical Properties of **N,N-Dimethylacetamide-d9**

Property	Value
Appearance	Colorless liquid[2][3]
Melting Point	-20 °C[2][3]
Boiling Point	164-166 °C
Density	1.033 g/mL at 25 °C
Flash Point	70 °C (158 °F)[2]
Refractive Index	n _{20/D} 1.438[2]
Solubility	Miscible with water[2]
Vapor Properties	Vapors are heavier than air and may form explosive mixtures[5][11]

Hazard Identification and GHS Classification

N,N-Dimethylacetamide-d9 is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary concerns are its combustibility, acute toxicity upon dermal contact or inhalation, serious eye irritation, and potential for reproductive harm.[4][5][10]

Table 3: GHS Hazard Classification for **N,N-Dimethylacetamide-d9**

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid[5] [11]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[5][6][10]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[5][6] [10]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation[5][6][10]
Reproductive Toxicity	1B	H360D: May damage the unborn child[5][6][10]
Carcinogenicity	2	H351: Suspected of causing cancer[11]

Toxicological Profile

The toxicological effects of DMAC-d9 are significant, with reproductive toxicity being a primary concern.[5][10] It is readily absorbed through the skin and via inhalation.[12] Chronic exposure to its non-deuterated analogue has been associated with hepatotoxicity.[3]

Table 4: Acute Toxicity Information

Exposure Route	Hazard Level	Notes
Dermal	Harmful[5][10]	The dermal LD50 for the non-deuterated form in rabbits is 2100-3600 mg/kg.[13] Can be absorbed through the skin from the gaseous phase.[12]
Inhalation	Harmful[5][10]	Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[7]
Oral	Low Acute Toxicity	The oral LD50 for the non-deuterated form in rats ranges from 3000 to 6000 mg/kg.[13]
Eye Contact	Serious Irritant[5][10]	Causes serious eye irritation upon contact.[5][10]

Experimental Protocols and Procedures

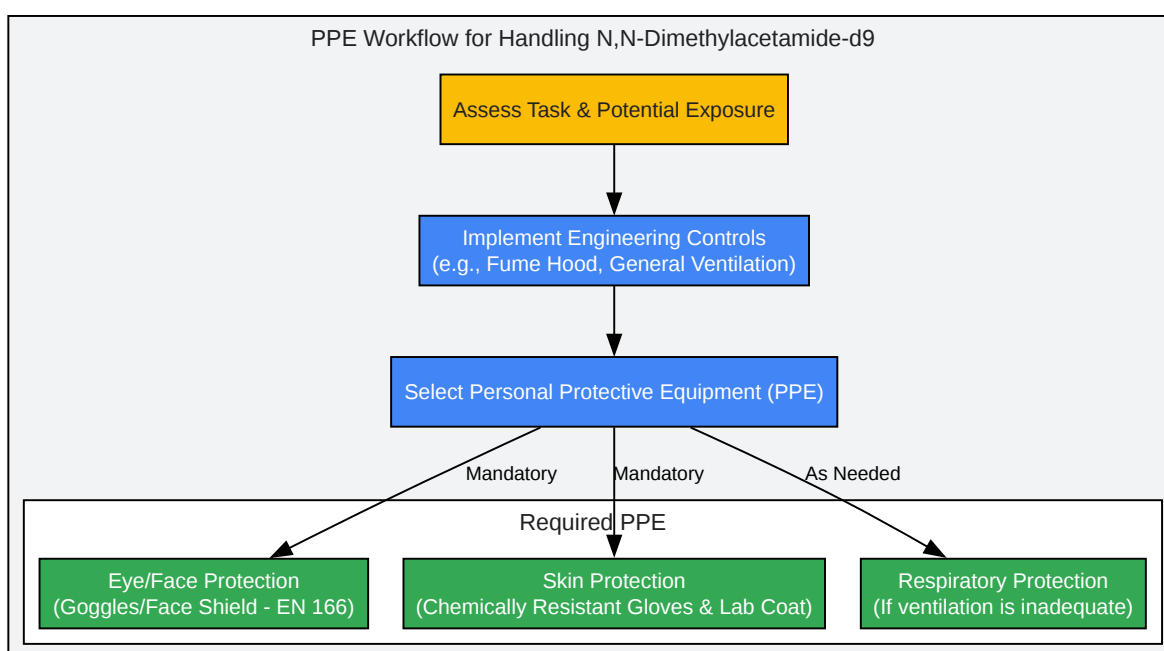
Safe laboratory practice necessitates established protocols for both routine handling and emergency situations.

Protocol 1: Standard Handling and Personal Protective Equipment (PPE) Workflow

This protocol outlines the necessary engineering controls and PPE for minimizing exposure during routine laboratory operations.

- **Engineering Controls Assessment:** Before handling, ensure work is performed in a well-ventilated area, preferably within a chemical fume hood.[5][14] Confirm that safety showers and eyewash stations are readily accessible.[8]
- **Personal Protective Equipment (PPE) Selection:** Adhere to the workflow illustrated in the diagram below.

- Glove Selection and Inspection: Use chemically resistant gloves tested according to EN 374 standards.[6] Before use, inspect gloves for any signs of degradation or perforation.[14]
- Hygiene Practices: Wash hands thoroughly after handling the substance.[5] Do not eat, drink, or smoke in work areas.[6] Contaminated clothing should be removed and washed before reuse.[7]



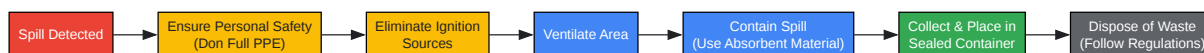
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Caption: Workflow for selecting appropriate personal protective equipment (PPE).

Protocol 2: Accidental Spill Response

This protocol provides a systematic approach to managing an accidental release of **N,N-Dimethylacetamide-d9**.

- Immediate Actions: Evacuate non-essential personnel from the affected area.[14] Remove all sources of ignition (open flames, sparks, hot surfaces).[14]
- Ensure Responder Safety: Don appropriate PPE, including respiratory protection, before entering the spill area.[14]
- Ventilation: Ensure the area is adequately ventilated to disperse vapors.[5]
- Containment: Prevent the spill from spreading or entering drains by using an inert, absorbent material such as sand, diatomite, or a universal binder.[5][14]
- Collection and Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for disposal.[5][11]
- Final Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the contaminated waste and materials in accordance with local, regional, and national regulations.[7]



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Caption: Logical workflow for responding to an accidental spill.

Storage and Emergency Procedures

Proper storage is critical for maintaining chemical stability and safety. Emergency preparedness ensures a rapid and effective response to unforeseen incidents.

Handling and Storage

- Handling: Always work in a well-ventilated area and use equipment designed to prevent static discharge.[11] Ground and bond containers during transfer.[5] Avoid contact with skin, eyes, and clothing, and prevent inhalation of vapors.[8][14]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[5][7]} The substance should be stored locked up and protected from sunlight and sources of ignition.^[7] ^[11] For long-term storage of solutions, temperatures of -20°C or -80°C may be required to maintain stability.^[1]

First Aid and Fire-Fighting

Table 5: First Aid Measures by Exposure Route

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention. ^[7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. ^[7] Seek medical advice if irritation persists or if you feel unwell. ^[6] ^[7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids apart. ^[6] Remove contact lenses if present and easy to do. Continue rinsing and get medical attention. ^[7]
Ingestion	Do NOT induce vomiting. ^[6] Clean the mouth with water and drink plenty of water afterwards. ^[7] Never give anything by mouth to an unconscious person and seek immediate medical advice. ^{[6][14]}

Table 6: Fire-Fighting Guidance

Aspect	Recommendation
Suitable Extinguishing Media	Use carbon dioxide (CO ₂), dry chemical powder, or foam.[7]
Unsuitable Extinguishing Media	Avoid using a direct water jet, as it may spread the fire.
Hazardous Combustion Products	Combustion may produce toxic gases, including carbon monoxide (CO), carbon dioxide (CO ₂), and nitrogen oxides (NO _x).[5]
Protective Equipment for Firefighters	Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[14][15]

In conclusion, while **N,N-Dimethylacetamide-d9** is an invaluable tool in scientific research, it possesses a significant hazard profile that demands respect and careful management. By adhering to the guidelines presented in this document, researchers, scientists, and drug development professionals can mitigate risks and ensure a safe working environment.

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